

# Sodium Phenoxide: A Versatile Catalyst in Organic Synthesis - Application Notes and Protocols

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## Compound of Interest

Compound Name: Sodium phenol

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Sodium phenoxide ( $\text{C}_6\text{H}_5\text{ONa}$ ) is a versatile and cost-effective reagent and catalyst that plays a crucial role in a variety of organic transformations. Its utility stems from the nucleophilic and basic nature of the phenoxide anion, making it an indispensable tool in academic research and industrial processes, including the synthesis of pharmaceuticals, agrochemicals, and polymers. This document provides detailed application notes, experimental protocols, and mechanistic insights for key reactions catalyzed by sodium phenoxide.

## Kolbe-Schmitt Reaction: Synthesis of Salicylic Acid

The Kolbe-Schmitt reaction is a cornerstone of industrial organic synthesis, primarily used for the production of salicylic acid, a key precursor to aspirin. The reaction involves the carboxylation of sodium phenoxide with carbon dioxide under elevated temperature and pressure.<sup>[1][2]</sup>

## Quantitative Data

Entry	Reactant	Temperature (°C)	CO <sub>2</sub> Pressure (bar)	Reaction Time (h)	Yield of Salicylic Acid (%)	Reference
1	Sodium Phenoxide	125	100	-	High	<a href="#">[2]</a>
2	Sodium Phenoxide in Toluene	150	30	2	41.71	<a href="#">[3]</a>
3	Sodium Phenoxide in Toluene (Phenol/Phenoxide Molar Ratio 2:1)	225	30	2	92.68	<a href="#">[3]</a>
4	Sodium Phenoxide (Conventional Gas-Solid)	225	30	2	~65	<a href="#">[4]</a>
5	Sodium Phenoxide in Toluene	225	30	2	~78	<a href="#">[4]</a>

## Experimental Protocol: Suspension-Based Kolbe-Schmitt Reaction[3]

Materials:

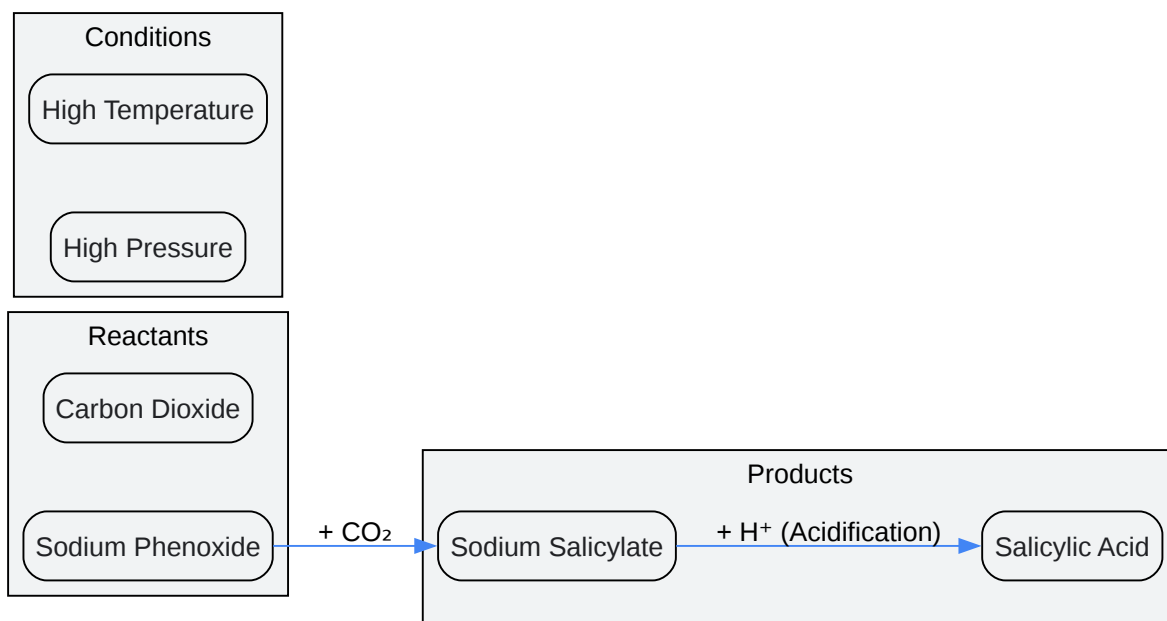
- Sodium phenoxide
- Toluene (anhydrous)
- Carbon dioxide (high purity)

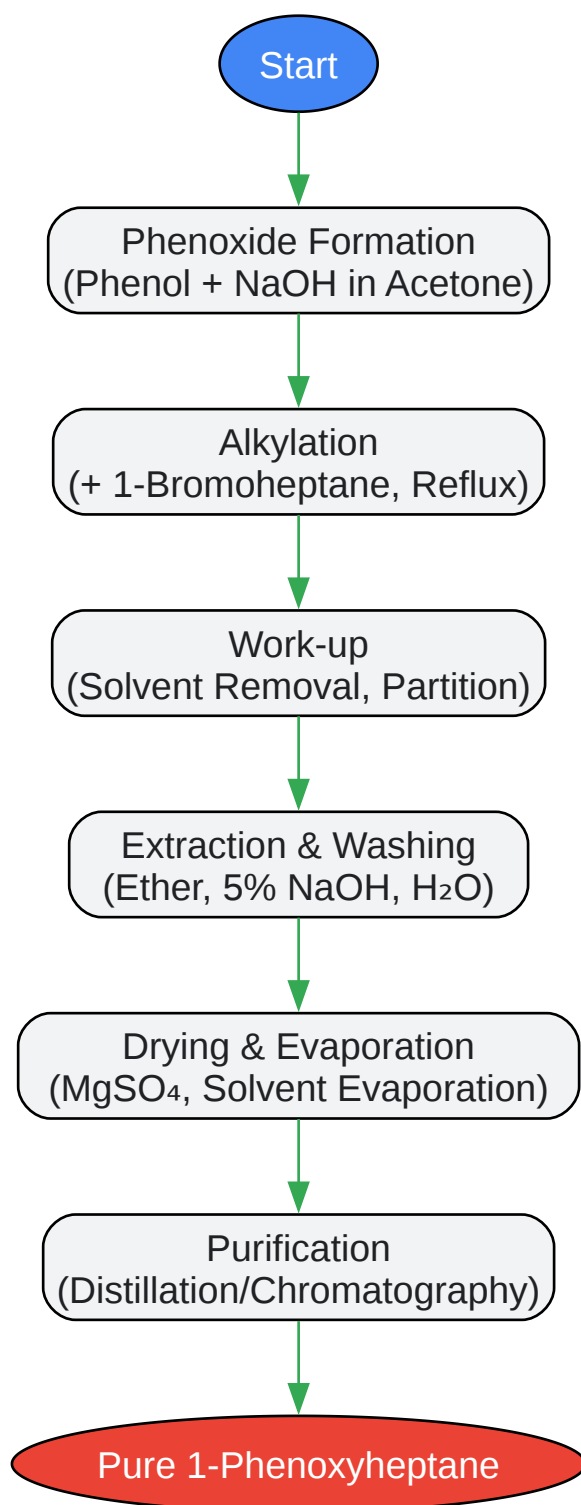
- Phenol
- Hydrochloric acid (HCl)
- High-pressure autoclave reactor equipped with a stirrer

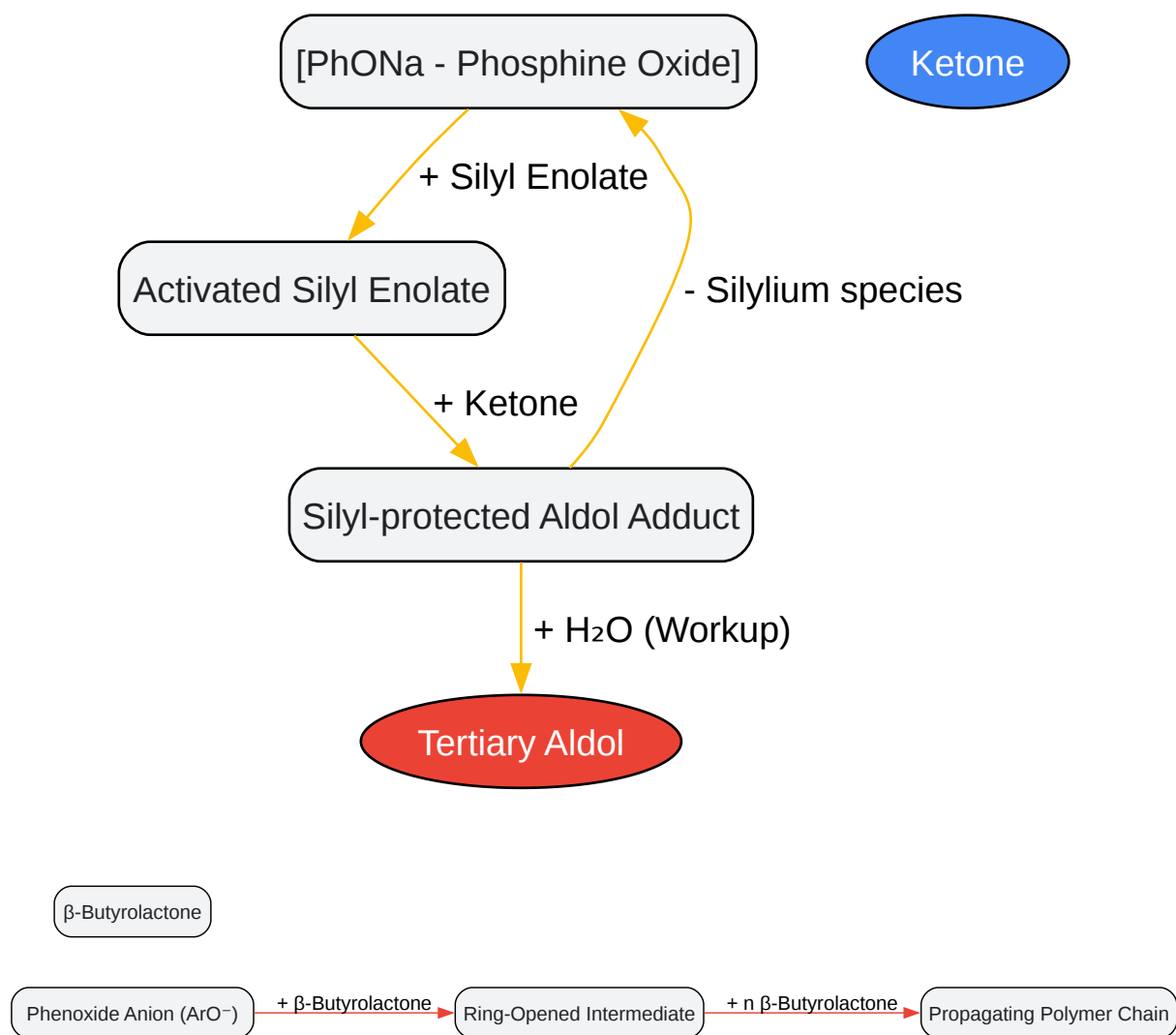
#### Procedure:

- Charge the high-pressure autoclave with sodium phenoxide and toluene. For enhanced yield, add phenol at a 2:1 molar ratio relative to sodium phenoxide.
- Seal the reactor and purge with nitrogen gas to ensure an inert atmosphere.
- Pressurize the reactor with carbon dioxide to 30 bar.
- Heat the mixture to 225 °C while stirring at 1000 rpm.
- Maintain the reaction conditions for 2 hours.
- After the reaction, cool the reactor to room temperature and slowly vent the excess CO<sub>2</sub>.
- Transfer the reaction mixture to a beaker and acidify with hydrochloric acid to precipitate the salicylic acid.
- Collect the crude salicylic acid by vacuum filtration and wash with cold water.
- Recrystallize the crude product from hot water to obtain pure salicylic acid.

## Reaction Pathway







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## References

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- 3. Potential Large-Scale CO<sub>2</sub> Utilisation for Salicylic Acid Production via a Suspension-Based Kolbe–Schmitt Reaction in Toluene - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Effective Chemical Fixation of CO<sub>2</sub> into Phenol Using Conventional Gas-Solid and Novel Suspension-Based Kolbe-Schmitt Reactions - PMC [pmc.ncbi.nlm.nih.gov]
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